

Protocol for the Preparation of O-Desmethyl Gefitinib Stock Solution

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Compound of Interest

Compound Name: *O-Desmethyl Gefitinib*

Cat. No.: *B609716*

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Application Note and Protocol

This document provides a detailed protocol for the preparation of a stock solution of **O-Desmethyl Gefitinib**, a primary active metabolite of the epidermal growth factor receptor (EGFR) inhibitor, Gefitinib. This protocol is intended for researchers, scientists, and drug development professionals.

Introduction

O-Desmethyl Gefitinib is a critical analyte in pharmacokinetic studies and in vitro assays investigating the metabolism and activity of Gefitinib.^{[1][2][3]} Proper preparation of a concentrated stock solution is the first and a critical step to ensure the accuracy and reproducibility of experimental results. This protocol outlines the necessary materials, equipment, and a step-by-step procedure for dissolving and storing **O-Desmethyl Gefitinib**.

Physicochemical Properties

A summary of the key physicochemical properties of **O-Desmethyl Gefitinib** is presented in Table 1. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₂ ClFN ₄ O ₃	[4] [5] [6]
Molecular Weight	432.9 g/mol	[4] [5]
Appearance	Yellow to off-white solid	[1] [7]
Solubility	Soluble in DMSO	[2] [3] [5] [8]
Purity	≥95%	[5]

Experimental Protocol

This section details the materials, equipment, and procedure for preparing a stock solution of **O-Desmethyl Gefitinib**.

Materials

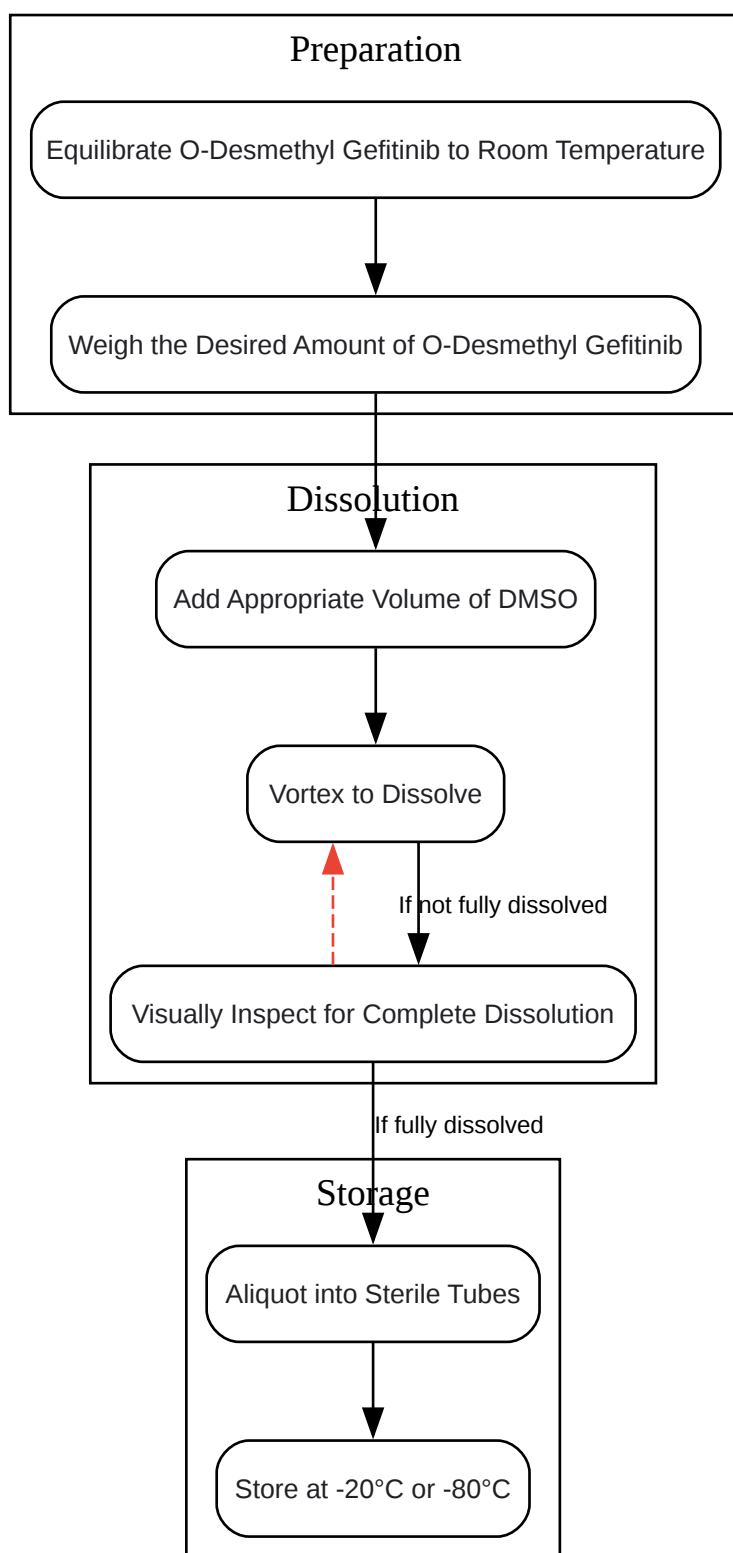
- **O-Desmethyl Gefitinib** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or cryovials

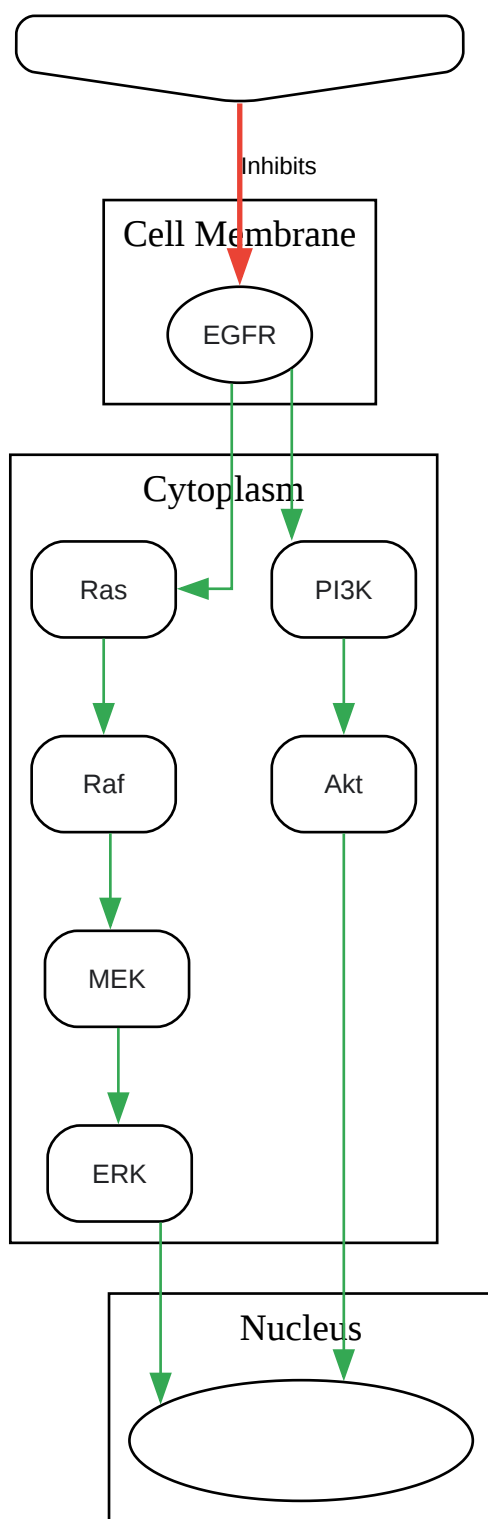
Equipment

- Analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Stock Solution Preparation Workflow

The following diagram illustrates the workflow for preparing the **O-Desmethyl Gefitinib** stock solution.





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